

# inter-laboratory comparison of 5-Methyl-2-phenylhex-2-enal analysis

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## Compound of Interest

Compound Name: 5-Methyl-2-phenylhex-2-enal

Cat. No.: B7823456

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An Inter-Laboratory Comparison of **5-Methyl-2-phenylhex-2-enal** Analysis: A Performance Guide

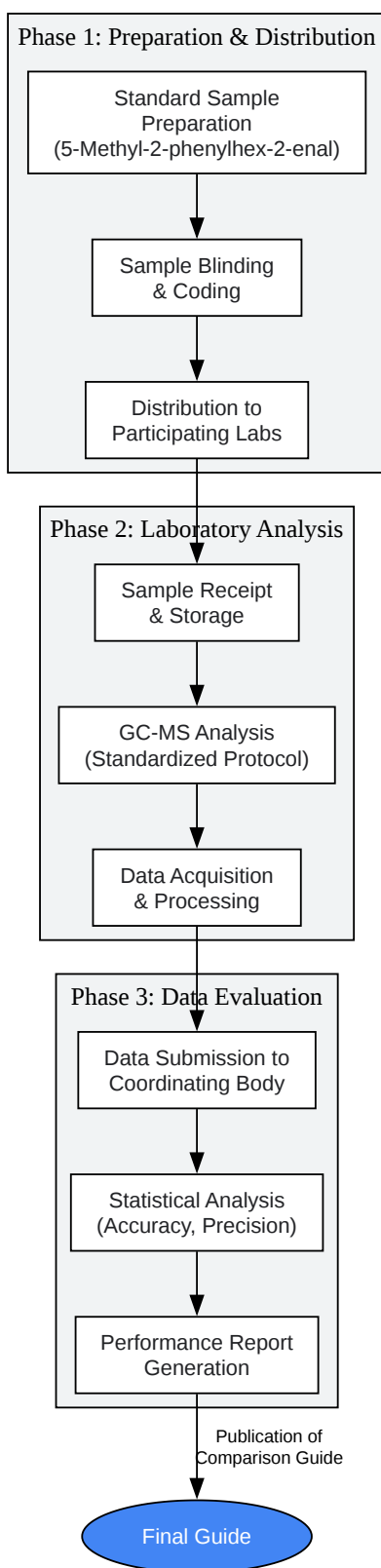
This guide provides a comprehensive comparison of analytical performance from a simulated inter-laboratory study on the quantification of **5-Methyl-2-phenylhex-2-enal**. The data presented herein is intended to guide researchers, scientists, and drug development professionals in the selection and implementation of robust analytical methodologies for this compound. The study evaluates the accuracy, precision, and sensitivity of the analytical methods employed by five participating laboratories.

## Introduction

**5-Methyl-2-phenylhex-2-enal** is a key intermediate in various synthetic pathways and its accurate quantification is critical for process optimization and quality control. This inter-laboratory study was designed to assess the state of current analytical practices and to provide a benchmark for performance. Five laboratories participated in this study, each analyzing a set of standardized samples containing known concentrations of **5-Methyl-2-phenylhex-2-enal**. The primary analytical technique used across all participating laboratories was Gas Chromatography-Mass Spectrometry (GC-MS), a common and reliable method for the analysis of semi-volatile organic compounds.

## Experimental Workflow

The inter-laboratory comparison followed a structured workflow to ensure consistency and comparability of the results. The process began with the preparation and distribution of standardized samples to each participating laboratory. Each laboratory then performed the analysis according to a standardized protocol, and the results were collected and statistically analyzed by a central coordinating body.



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